

# improving yield in N,N'-Dimethyloxamide reactions

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## Compound Focus: N,N'-Dimethyloxamide

CAS No.: 615-35-0

Cat. No.: S600890

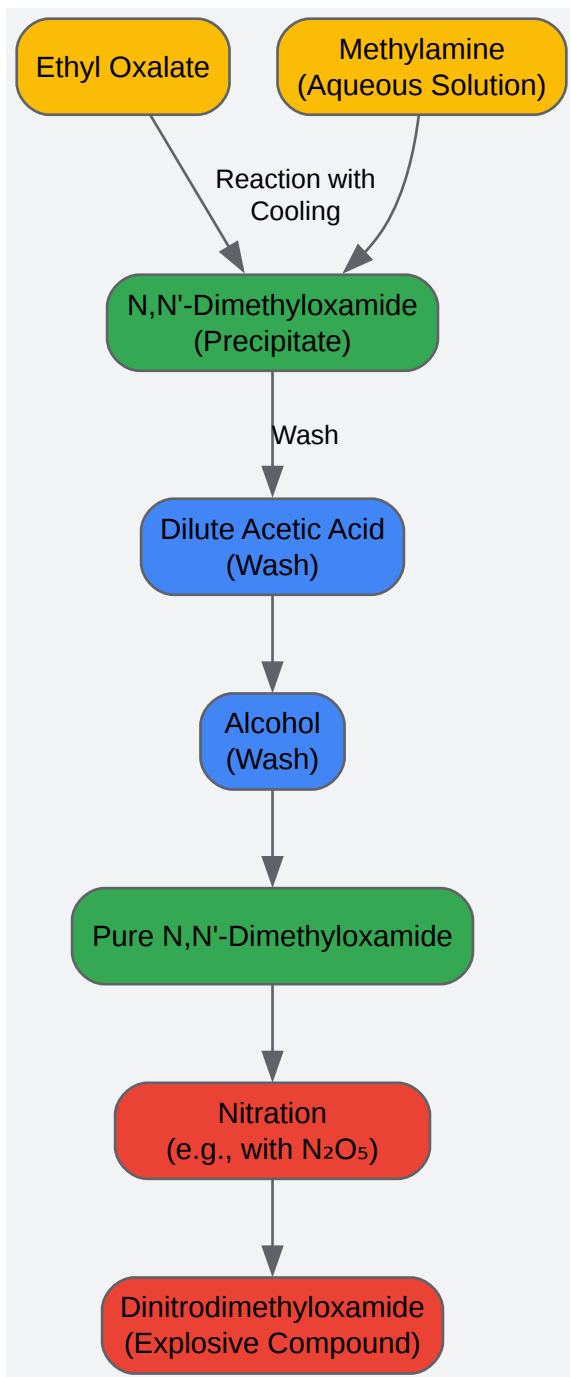
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## Synthesis Method for N,N'-Dimethyloxamide

The table below summarizes a synthesis route for **N,N'-Dimethyloxamide** based on historical literature. This method uses a classic approach with readily available starting materials.

Aspect	Details
Key Reaction	Reaction of an oxalic acid ester with methylamine [1].
Procedure	Add ethyl oxalate to a strong, cooled aqueous methylamine solution; the product precipitates out [1].
Work-up	Wash the precipitated product successively with dilute acetic acid and then with alcohol [1].
Reported Melting Point	214-217 °C [2].

The following diagram illustrates the synthesis workflow and the related explosive compound derived from **N,N'-Dimethyloxamide**:



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## Frequently Asked Questions

**What is the main hazard associated with this compound?**

The available safety information indicates that **N,N'-Dimethyloxamide** is generally an irritant. The safety data sheet classifies it with the warning signal word "**Warning**" and cites hazards related to skin, eye irritation, and potential respiratory irritation (H315, H319, H335) [2].

## How can I improve the yield of this reaction?

The search results do not provide specific data on yield optimization. However, general principles for reactions involving amine nucleophiles and ester electrophiles can be considered:

- **Temperature Control:** The procedure emphasizes carrying out the reaction **with cooling** [1]. This is often critical to control the reaction's exotherm, minimize side reactions, and improve the purity and yield of the precipitated product.
- **Reagent Concentration:** Using a "**strong methylamine solution**" is specified [1]. A higher concentration likely favors the forward reaction and improves the conversion rate.

## Guidance for Further Research

The information found is primarily from compound databases and a historical forum discussion referencing old literature. To build a more robust technical knowledge base, I suggest you:

- **Consult Primary Literature:** Use scientific databases (like SciFinder, Reaxys) to find the original journal articles describing the synthesis, such as *Ann. 76, 324* and *Ann. 184, 51*, which are referenced in the forum discussion [1].
- **Explore Analogous Reactions:** Research the synthesis of similar compounds, such as oxamide or other N,N'-disubstituted oxamides. The principles learned can often be applied to your specific compound.
- **Focus on Purification:** The documented method relies on precipitation and washing [1]. Investigating recrystallization from hot water (a solvent in which it is reported to be very soluble) [1] could be a key area for improving final product purity and yield.

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## References

1. Dinitrodimehydroxamide [Archive] - The Explosives and Weapons Forum [thevespiary.org]
2. N,N'-Dimethyloxamide | CAS#:615-35-0 | Chemsrce [chemsrc.com]

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